

Carzenide application in experiments

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Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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Carzenide Application Notes

1. Chemical Profile and Key Properties Carzenide (CAS 138-41-0), also known as 4-Sulfamoylbenzoic acid, is an organic compound with the molecular formula $C_7H_7NO_4S$ and a molecular weight of 201.20 g/mol [1] [2] [3]. It is a white, crystalline powder that is relatively stable under standard conditions [1].

The table below summarizes its fundamental physicochemical and pharmacokinetic properties as predicted by computational methods [3].

Property Category	Parameter	Value / Description
Physicochemical Properties	Molecular Formula	$C_7H_7NO_4S$ [2] [3]
	Molecular Weight	201.20 g/mol [2] [3]
	LogP (Consensus)	0.22 (Indicates moderate lipophilicity) [3]
	Topological Polar Surface Area (TPSA)	105.84 Å ² [3]
Solubility (Computational Predictions)	Log S (ESOL)	-1.61 (Classed as "Very soluble") [3]

Property Category	Parameter	Value / Description
Pharmacokinetics (Predictions)	Estimated Solubility (ESOL)	4.92 mg/mL [3]
	GI Absorption	High [3]
	BBB Permeation	No [3]
	P-gp Substrate	No [3]
	CYP Inhibitor (1A2, 2C19, 2C9, 2D6, 3A4)	No for all [3]
Druglikeness	Lipinski's Rule	Yes; 0 violations [3]

2. Primary Research Applications and Biological Activity **Carzenide** serves multiple roles in scientific research, from a potent inhibitor to a versatile chemical building block.

- **Carbonic Anhydrase II (CAII) Inhibition:** **Carzenide** is identified as a **strong, competitive inhibitor of Carbonic Anhydrase II (CAII)** [4]. This primary biological activity underpins its use in research areas like epilepsy and cervical cancer [4]. Inhibition of CAII can disrupt critical physiological processes involving carbon dioxide hydration and ion transport.
- **Pharmaceutical Metabolite and Intermediate:** It is the major circulating metabolite of the drug Mafenide in plasma [4]. Furthermore, **Carzenide** is utilized as an **organic synthetic intermediate** in drug synthesis [5]. Its structure allows for chemical modifications, making it a valuable precursor for compounds with potential antispasmodic properties, including research related to dysmenorrhea in women [5].
- **Versatile Chemical Reagent:** Beyond pharmaceuticals, **Carzenide** has potential applications as:
 - A **pesticide residue analysis reagent** in food safety testing due to its high sensitivity and selectivity for certain pesticides [1].
 - A modifier or component in **ion exchangers** for water treatment, sugar industry purification, and biological separation [1].
 - A catalyst carrier in organic synthesis [1].

3. Experimental Protocols

A. In Vitro Cellular Activity Assay This protocol outlines a method to demonstrate the cellular target engagement of **Carzenide** as a CAII inhibitor in a cell-based system [4].

- **Objective:** To pretreat cells with **Carzenide** to inhibit cellular CAII, thereby reducing the subsequent fluorescence signal from a CA-specific fluorescent probe.
- **Materials:**
 - HeLa cells (or other relevant cell line)
 - **Carzenide** (prepared as a stock solution in DMSO)
 - CA-specific fluorescent probe (e.g., FMRs-CA)
 - Cell culture medium and standard reagents
 - Fluorescence microscope or plate reader
- **Methodology:**
 - **Cell Culture and Seeding:** Culture HeLa cells in an appropriate medium. Seed cells into multi-well plates and allow them to adhere for 24 hours.
 - **Pretreatment:** Prepare a working concentration of **100 µM Carzenide** in the culture medium. Ensure the final concentration of DMSO is consistent and non-cytotoxic (e.g., ≤0.1%). Replace the cell medium with the **Carzenide**-containing medium. Incubate the cells for **2 hours** at 37°C [4].
 - **Probe Staining:** After incubation, remove the **Carzenide** solution and wash the cells with PBS. Add the CA-specific fluorescent probe (e.g., FMRs-CA) in fresh medium according to the probe's protocol.
 - **Fluorescence Detection:** Following probe incubation, wash the cells to remove excess probe. Image the cells using a fluorescence microscope or measure fluorescence intensity with a plate reader.
 - **Controls:** Include a control group treated only with the vehicle (DMSO at the same dilution) and processed identically.
- **Expected Outcome:** The fluorescence signal in **Carzenide**-pretreated cells is expected to be significantly diminished ("rendered negligible") compared to the vehicle control, confirming effective cellular target engagement and inhibition of CAII [4].

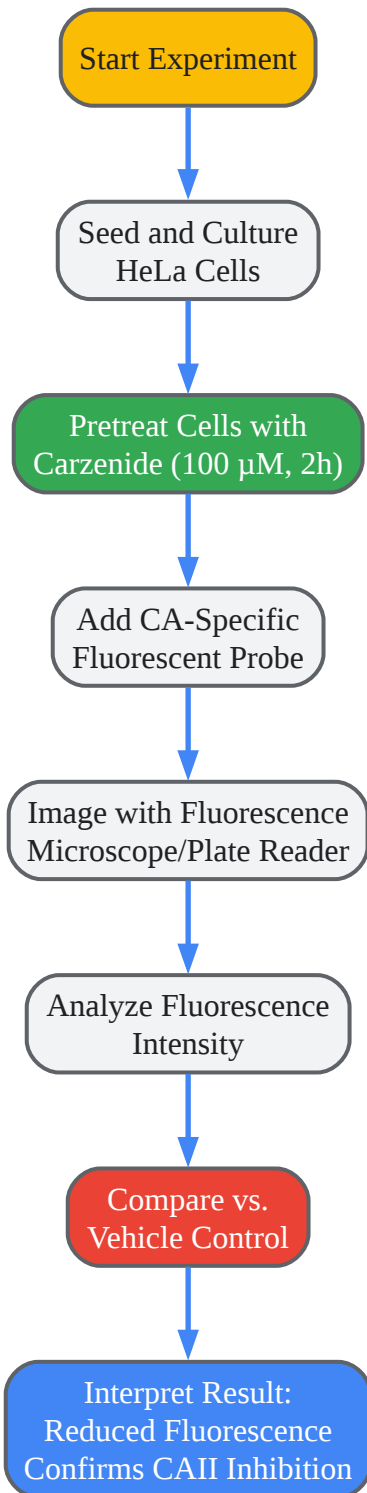
B. Analytical Protocol: HPLC Analysis of Carzenide This method is suitable for analyzing the purity of **Carzenide** samples or for pharmacokinetic studies [2].

- **Objective:** To separate and analyze **Carzenide** using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).
- **Materials and Equipment:**
 - HPLC system with UV or PDA detector
 - **Column:** Newcrom R1 (or another suitable reverse-phase column with low silanol activity). Note that 3 µm particle columns are available for faster UPLC applications [2].
 - **Carzenide** standard and test samples
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Phosphoric acid (or formic acid for MS-compatible methods)

- **Methodology:**
 - **Mobile Phase:** Prepare a mixture of **acetonitrile, water, and phosphoric acid**. The exact ratio can be optimized for separation. For mass spectrometry (MS) compatibility, replace phosphoric acid with formic acid [2].
 - **Sample Preparation:** Dissolve **Carzenide** in a suitable solvent (e.g., DMSO or mobile phase) at an appropriate concentration.
 - **Chromatographic Conditions:**
 - Flow Rate: Standard for the column used (e.g., 1.0 mL/min)
 - Detection: UV detection at a wavelength suitable for **Carzenide** (to be determined empirically).
 - Temperature: Ambient or controlled column temperature.
 - Injection Volume: As per system suitability.
- **Notes:** This method is scalable and can be adapted for the preparative isolation of impurities [2].

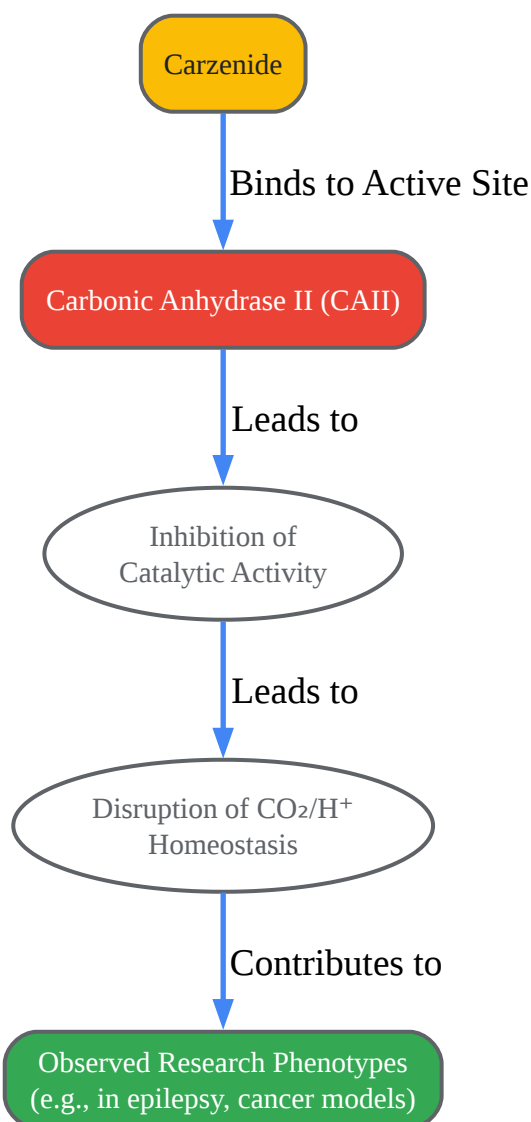
Experimental Workflow & Mechanism of Action

The following diagram illustrates the logical workflow for a cellular efficacy experiment based on the described protocol.



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The diagram below summarizes the hypothesized molecular mechanism of action of **Carzenide** and its downstream cellular effects based on its known activity.



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Discussion and Research Context

The experimental data positions **Carzenide** as a well-characterized tool compound for fundamental biochemical and cellular research. Its clear mechanism as a CAII inhibitor [4] makes it valuable for studying the role of this enzyme in various physiological and pathological processes.

In the broader context of modern drug discovery, research on specific inhibitors like **Carzenide** aligns with several key trends in 2025. The field is increasingly focused on **mechanistic clarity and early target validation** [6]. Techniques such as Cellular Thermal Shift Assay (CETSA) are now routinely used to confirm

direct target engagement in live cells, providing critical data to bridge the gap between biochemical potency and cellular efficacy [6]. Furthermore, the integration of **AI and in silico screening** is accelerating the initial stages of drug discovery, including the identification and optimization of hit compounds [7] [6]. While **Carzenide** itself is an established compound, the workflows and validation principles applied in its research are at the forefront of current practice.

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References

1. CAS 138-41-0 Suppliers, Manufacturers, Factory... Carzenide [bloomtechz.com]
2. | SIELC Technologies Carzenide [sielc.com]
3. 4-Sulfamoylbenzoic acid | Carzenide | Sulfamides [ambeed.com]
4. Carzenide (4-Sulfamoylbenzoic acid) | CAII Inhibitor [medchemexpress.com]
5. | TargetMol Carzenide [targetmol.com]
6. Top 5 Drug Discovery Trends 2025 Driving Breakthroughs [pelagobio.com]
7. The latest trends in drug discovery [cas.org]

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